

GW9578: A Technical Review of a Selective PPARα Agonist

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GW9578 is a potent and selective agonist of Peroxisome Proliferator-Activated Receptor Alpha (PPARα), a ligand-activated transcription factor that plays a crucial role in the regulation of lipid metabolism and inflammation. As a member of the ureido-thioisobutyric acid class of compounds, GW9578 has been investigated for its potential therapeutic effects, primarily its lipid-lowering and anti-inflammatory properties. This technical guide provides a comprehensive review of the existing literature on GW9578, summarizing key quantitative data, detailing experimental methodologies, and visualizing its mechanism of action and experimental applications.

Quantitative Data

The following tables summarize the in vitro potency and selectivity of GW9578 for murine and human PPAR subtypes, as well as its in vivo lipid-lowering efficacy.

Table 1: In Vitro Activity of GW9578



Receptor Subtype	Species EC50 (µM)	
PPARα	Murine	0.005
PPARα	Human	0.05
PPARy	Murine	1.5
PPARy	Human	1.0
ΡΡΑΠδ	Murine	2.6
ΡΡΑΠδ	Human	1.4

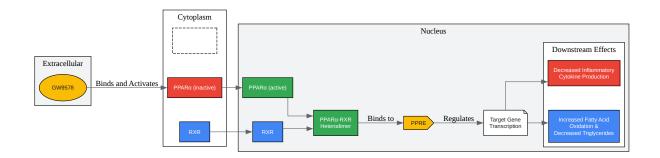
Table 2: In Vivo Lipid-Lowering Activity of GW9578

Animal Model	Treatment	Dose	Effect
Cholesterol/Cholic Acid-Fed Rat	GW9578	0.1 - 0.2 mg/kg	Significant reduction in total low-density lipoprotein (TLDL) cholesterol

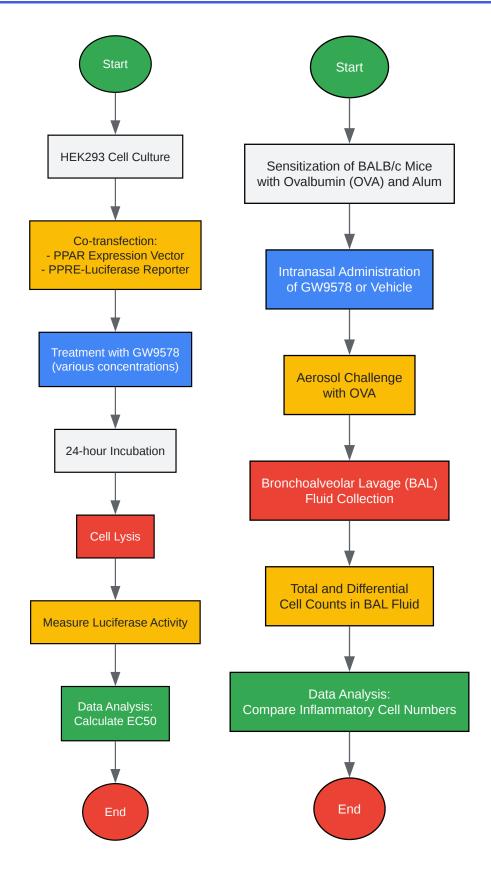
Signaling Pathways

GW9578 exerts its effects by binding to and activating PPAR α . Upon activation, PPAR α forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Peroxisome Proliferator Response Elements (PPREs) in the promoter region of target genes, leading to the modulation of their transcription. The primary signaling pathways influenced by GW9578-mediated PPAR α activation are involved in lipid metabolism and inflammation.









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